

# Introduction: The Persistent Legacy of a Flame Retardant Derivative

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## Compound of Interest

Compound Name: *Tetrachlorophthalic acid*

CAS No.: *110471-67-5*

Cat. No.: *B7771557*

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**Tetrachlorophthalic acid** (TCPAA) is a chlorinated aromatic dicarboxylic acid. It is not a high-production-volume chemical itself but is the primary and rapid hydrolysis product of tetrachlorophthalic anhydride (TCPA). TCPA is an industrial chemical used as a flame retardant in plastics such as epoxy resins and polyesters, and as a chemical intermediate.<sup>[1]</sup> Given that TCPA reacts readily with water, its environmental form is the more stable **tetrachlorophthalic acid**.<sup>[2]</sup>

The core structure of TCPAA, a benzene ring heavily substituted with chlorine atoms and bearing two carboxylic acid groups, raises significant environmental and toxicological questions. The high degree of chlorination suggests resistance to degradation, leading to concerns about persistence, while its chemical properties influence its mobility in soil and water and its potential for bioaccumulation.<sup>[3]</sup>

From a toxicological standpoint, while much of the primary research has been conducted on the parent anhydride, these studies are directly relevant to the acid. In vivo, TCPA is expected to hydrolyze to TCPAA, which is the systemically available and biologically active molecule.<sup>[4]</sup> Studies have identified the kidney as a primary target organ for toxicity in mammals.<sup>[5]</sup> Furthermore, the anhydride is a known sensitizer, capable of causing occupational asthma.<sup>[3]</sup>

This guide provides a comprehensive technical overview for researchers and toxicologists on the environmental lifecycle and biological impacts of **tetrachlorophthalic acid**. We will delve into its physicochemical characteristics, environmental persistence and mobility, ecotoxicological profile, and mammalian toxicity, with a focus on the underlying mechanisms and the experimental methodologies used to elucidate them.

## Physicochemical Properties

Understanding the fundamental physicochemical properties of TCPAA is critical to predicting its behavior in both environmental and biological systems. These properties govern its solubility, partitioning behavior, and reactivity.

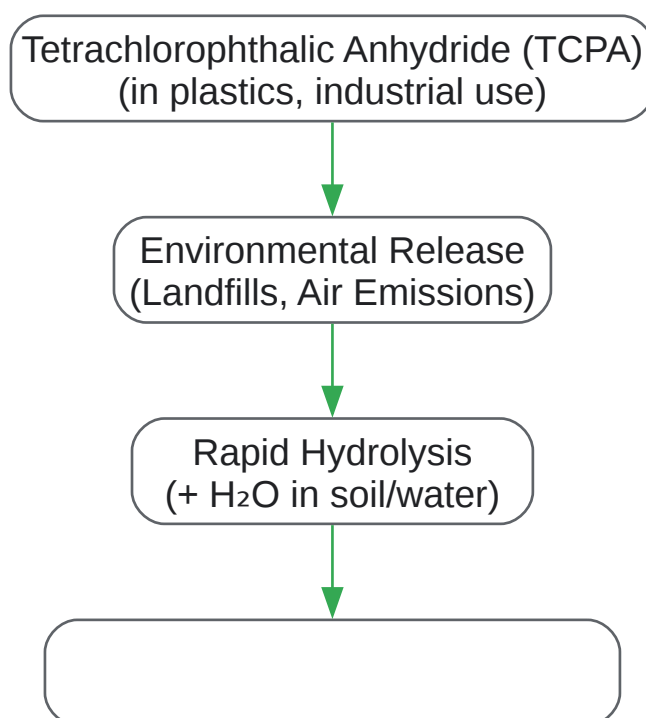
| Property                                                   | Value                                                                                                                         | Source(s) |
|------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------|-----------|
| IUPAC Name                                                 | 3,4,5,6-tetrachlorobenzene-1,2-dicarboxylic acid                                                                              | [3]       |
| CAS Number                                                 | 632-58-6                                                                                                                      | [5]       |
| Molecular Formula                                          | C <sub>8</sub> H <sub>2</sub> Cl <sub>4</sub> O <sub>4</sub>                                                                  | [5]       |
| Molecular Weight                                           | 303.91 g/mol                                                                                                                  | [5][6]    |
| Physical Form                                              | Colorless crystalline plates/powder                                                                                           | [3][6]    |
| Melting Point                                              | ~98°C (Note: Discrepancies exist in literature, with values up to 147°C reported, possibly due to different hydration states) | [3][5][7] |
| Water Solubility                                           | Sparingly soluble / Soluble (Qualitative)                                                                                     | [3][5][6] |
| Octanol-Water Partition Coefficient (log K <sub>ow</sub> ) | 3.38 - 3.5 (Experimental and Predicted)                                                                                       | [5][8]    |
| Acid Dissociation Constant (pK <sub>a</sub> )              | 0.55                                                                                                                          | [5]       |

Causality Insight: The low pKa value of 0.55 indicates that TCPAA is a strong acid.[5] This is a pivotal characteristic. At the typical pH of environmental systems (pH 5-9) and physiological pH (~7.4), the carboxylic acid groups will be fully deprotonated, meaning TCPAA will exist almost exclusively as a dianion. This anionic state dictates its environmental mobility and biological interactions, reducing its volatility and influencing its sorption to soils and sediments.

## Environmental Fate and Distribution

### Formation and Environmental Entry

**Tetrachlorophthalic acid** enters the environment primarily through the hydrolysis of its parent compound, tetrachlorophthalic anhydride (TCPA). TCPA, used in manufacturing, can be released into the atmosphere or disposed of in landfills.[3] Airborne TCPA dust is expected to precipitate and, upon contact with moisture in soil or water, will rapidly convert to TCPAA.[3]



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Caption: Formation pathway of TCPAA in the environment.

### Persistence and Degradation

**Abiotic Degradation:** The primary abiotic process is the initial hydrolysis of the anhydride. Once formed, the **tetrachlorophthalic acid** molecule is notably stable. The chlorinated aromatic ring is resistant to further abiotic transformations like hydrolysis and, due to its low volatility, is not expected to undergo significant photochemical degradation in the atmosphere.[3] This chemical recalcitrance is a hallmark of many polychlorinated aromatic compounds.

**Biotic Degradation:** TCPAA is not readily biodegradable. Standard tests for ready biodegradability (e.g., OECD Test Guideline 301C) show 0% degradation over 28 days.[9] The four chlorine atoms on the benzene ring sterically hinder and electronically deactivate the ring, making it a poor substrate for the dioxygenase enzymes that typically initiate the aerobic degradation of aromatic compounds.[8] While some specialized microorganisms can degrade non-chlorinated phthalic acids, the persistence of the chlorinated ring structure of TCPAA is a significant concern.[3][10]

## Environmental Mobility

The mobility of a chemical in soil is largely governed by its tendency to adsorb to soil particles versus remaining dissolved in soil water. This is quantified by the soil organic carbon-water partition coefficient (Koc).

- **Influence of pKa:** As a strong acid ( $\text{pK}_a = 0.55$ ), TCPAA is anionic in soil and water.[5] This leads to electrostatic repulsion from the negatively charged surfaces of clay minerals and soil organic matter, significantly reducing its potential for sorption.
- **Mobility Classification:** A low Koc value is expected, which means TCPAA is likely to be highly mobile in most soil types.[11] This high mobility poses a risk of leaching from surface soils into groundwater. One safety data sheet notes the parent anhydride will likely be mobile due to its water solubility, which supports the expectation of mobility for the acid.[12]

## Bioaccumulation Potential

Bioaccumulation is the buildup of a chemical in an organism from the surrounding environment. It is often correlated with the octanol-water partition coefficient ( $\log K_{ow}$ ).

- **Log Kow Value:** With a  $\log K_{ow}$  value around 3.4, TCPAA falls into a range that suggests a potential for bioaccumulation in aquatic organisms.[5][8]

- Interpretation: While the chlorinated ring is persistent, the high water solubility and ionized state at physiological pH may facilitate excretion, potentially mitigating the bioaccumulation potential suggested by the log Kow value alone. However, the U.S. EPA has noted that significant persistence and bioaccumulation of this compound is a possibility.[3] Definitive bioaccumulation studies are needed to resolve this uncertainty.

## Ecotoxicology

The ecotoxicological profile of TCPAA is not well-defined with specific quantitative data in the public literature. Most regulatory classifications are based on the parent anhydride, TCPA.

**Aquatic Toxicity:** Tetrachlorophthalic anhydride is classified as very toxic to aquatic life with long-lasting effects.[9][12] This classification implies that the substance can cause harm to aquatic organisms at low concentrations and that its persistence can lead to chronic exposure issues.

**Data Gap:** A critical data gap exists for specific aquatic toxicity endpoints (e.g., LC50 in fish, EC50 in daphnids or algae) for **tetrachlorophthalic acid** itself. Given that the anhydride rapidly hydrolyzes to the acid in aquatic environments, the toxicity is presumed to be exerted by TCPAA. However, without specific studies on the acid, a precise environmental risk assessment is challenging.

**Terrestrial Toxicity:** There is a lack of available data on the toxicity of TCPAA to soil organisms such as earthworms, springtails, or soil microorganisms.

## Mammalian Toxicology

Toxicological data for TCPAA is primarily derived from studies on its parent anhydride, TCPA, which is administered and subsequently hydrolyzes to the acid in vivo.

## Toxicokinetics

- Absorption and Distribution: No specific data on the absorption, distribution, and excretion of TCPAA is available.[3]
- Metabolism: Studies in rats have shown that administration of TCPA can induce hepatic microsomal enzymes, including cytochrome P450.[3] This indicates that the compound

interacts with metabolic pathways in the liver, potentially altering the metabolism of other xenobiotics.

## Acute and Subchronic Toxicity

The kidney is the primary target organ for TCPAA toxicity following oral exposure in animal models.

Summary of 13-Week Gavage Study in Rodents[5]

| Species                     | Dose Levels (mg/kg/day) | Key Findings                                                                                                                                                                                     |
|-----------------------------|-------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| F344/N Rats (Male)          | 94, 187, 375, 750, 1500 | Dose-dependent increases in kidney weight; renal tubule necrosis and/or dilation observed at all dose levels. Depressed body weight gain at $\geq 375$ mg/kg. Increased mortality at 1500 mg/kg. |
| F344/N Rats (Female)        | 94, 187, 375, 750, 1500 | Dose-dependent increases in kidney weight; renal tubule necrosis and/or dilation. Depressed body weight gain at all dose levels.                                                                 |
| B6C3F1 Mice (Male & Female) | 94, 187, 375, 750, 1500 | No chemical-related effects on survival, body weights, or organ weights. No significant histopathological lesions.                                                                               |

Causality Insight: The marked species difference, with rats showing significant nephrotoxicity and mice being largely unaffected, is a crucial finding.[5] This suggests potential differences in metabolic activation, detoxification, or renal transport mechanisms between the two species. The No-Observed-Adverse-Effect Level (NOAEL) for renal lesions in rats was not established in this study, as effects were seen even at the lowest dose of 94 mg/kg/day.[5]

## Genotoxicity

TCPA has been evaluated in a battery of genetic toxicity tests and was found to be non-mutagenic.[5]

- Bacterial Reverse Mutation Assay (Ames Test): Negative in *Salmonella typhimurium* strains TA98, TA100, TA1535, and TA1537, with and without metabolic activation.[3]
- In Vitro Chromosomal Aberration Assay: Did not induce chromosomal aberrations or sister chromatid exchanges in Chinese hamster ovary (CHO) cells.[3]

## Immunotoxicity and Sensitization

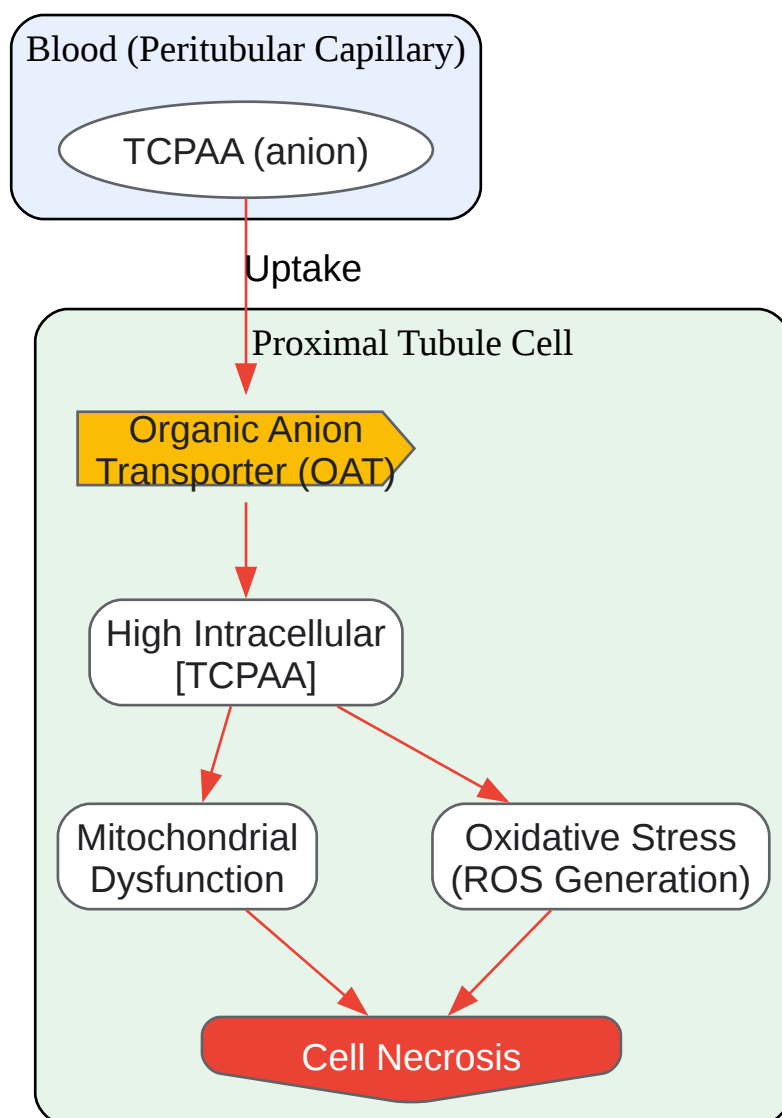
TCPA is a known respiratory and dermal sensitizer. Exposure to TCPA dust in occupational settings has been linked to allergic asthma.[3] This effect is believed to occur via an allergic, immune-mediated mechanism rather than direct irritation.[3][11] Repeated or prolonged skin contact may also cause skin sensitization.[11]

## Putative Mechanism of Nephrotoxicity

While the precise molecular mechanism of TCPAA-induced nephrotoxicity has not been elucidated, the observed pathology—renal tubule necrosis—is consistent with well-established pathways of chemical-induced kidney injury.[5][10] The proximal tubule is a common target for toxins due to its high concentration of transporters that actively secrete xenobiotics from the blood into the tubular fluid.[13]

A plausible mechanism involves:

- Active Uptake: TCPAA, as an organic anion, is likely transported from the blood into proximal tubule epithelial cells by basolateral organic anion transporters (OATs).
- Intracellular Accumulation: This active transport leads to high intracellular concentrations of TCPAA, far exceeding levels in the blood.
- Cellular Stress and Injury: The high concentration of the xenobiotic overwhelms cellular defense mechanisms, leading to oxidative stress, mitochondrial dysfunction, and depletion of ATP.
- Necrosis: The culmination of these insults is cell death via necrosis, leading to the observed histopathological changes and impaired kidney function.[4][14]



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Caption: Putative mechanism of TCPAA-induced renal toxicity.

## Key Experimental Protocols

### Protocol: Assessing Ready Biodegradability (Based on OECD 301C)

This protocol is designed to determine if a chemical is "readily biodegradable," meaning it is likely to undergo rapid and ultimate degradation in the environment. TCPAA fails this test.

Objective: To screen for ready biodegradability by measuring the rate of oxygen consumption in a dilute aqueous medium inoculated with microorganisms from sewage treatment plant effluent.

Methodology:

- Preparation of Medium: A mineral salt medium is prepared containing essential inorganic nutrients (e.g., potassium, magnesium, calcium, iron salts) in purified water. The pH is adjusted to 7.4.
- Inoculum: Activated sludge from a domestic wastewater treatment plant is collected, homogenized, and allowed to settle. The supernatant is used as the microbial inoculum.
- Test Setup:
  - Test Flasks: A known concentration of TCPAA (e.g., 100 mg/L) is added to the mineral medium along with the inoculum.
  - Control Flasks: Inoculum and mineral medium only (to measure endogenous respiration).
  - Reference Flasks: A readily biodegradable substance (e.g., sodium benzoate) is added instead of TCPAA to validate the activity of the inoculum.
- Incubation: Flasks are sealed in a respirometer, which measures oxygen consumption over time, and incubated in the dark at a constant temperature (e.g., 20°C) for 28 days.
- Data Analysis: The amount of oxygen consumed in the test flasks (corrected for the control) is measured and expressed as a percentage of the Theoretical Oxygen Demand (ThOD).
- Pass/Fail Criteria: A substance is considered "readily biodegradable" if it reaches >60% of its ThOD within a 10-day window during the 28-day test. TCPAA shows minimal (<10%) degradation, leading to its classification as "not readily biodegradable".<sup>[9]</sup>

Causality Insight: The failure of this test is a direct consequence of the highly chlorinated and stable aromatic structure of TCPAA, which is resistant to attack by the common microbial enzymes present in the inoculum.

## Protocol: Evaluating Renal Toxicity in Rodents (Based on NTP Studies)

This protocol outlines a subchronic oral toxicity study to identify target organs and characterize dose-response relationships.

**Objective:** To evaluate the potential toxicity of a substance after repeated oral administration for 13 weeks, with a focus on histopathological changes in the kidney.

**Methodology:**

- **Animal Model:** F344/N rats, 5-6 weeks old, are used. Animals are randomized into treatment groups (e.g., 10 males and 10 females per group).
- **Dose Formulation and Administration:** TCPA (which converts to TCPAA) is suspended in a vehicle like corn oil. Doses (e.g., 0, 94, 187, 375, 750, 1500 mg/kg) are administered by oral gavage once daily, 5 days per week, for 13 weeks.<sup>[5]</sup>
- **In-life Observations:** Animals are observed twice daily for clinical signs of toxicity. Body weights and food consumption are recorded weekly.
- **Clinical Pathology:** At the end of the study, blood is collected for hematology and clinical chemistry analysis (including kidney function markers like blood urea nitrogen (BUN) and creatinine).
- **Necropsy and Histopathology:**
  - Animals are euthanized, and a full necropsy is performed.
  - Organs, particularly the kidneys and liver, are weighed.
  - Kidneys and other selected tissues are preserved in 10% neutral buffered formalin, processed, embedded in paraffin, sectioned, stained with hematoxylin and eosin (H&E), and examined microscopically by a board-certified veterinary pathologist.
- **Data Analysis:** Statistical methods are used to compare body and organ weights, clinical pathology data, and the incidence/severity of microscopic lesions between dosed and control

groups.

**Self-Validation:** The inclusion of a vehicle control group is essential to ensure that observed effects are due to the test chemical and not the administration procedure. A dose-response relationship (i.e., increasing severity or incidence of lesions with increasing dose) provides strong evidence of a chemical-related effect.

## Summary and Conclusion

**Tetrachlorophthalic acid (TCPAA)** is an environmentally persistent and mobile substance formed from the hydrolysis of the flame retardant TCPA. Its chemical structure, a heavily chlorinated aromatic ring, confers high stability and resistance to biodegradation. Key takeaways include:

- **Environmental Fate:** TCPAA is highly mobile in soil and has the potential to leach into groundwater. It is not readily biodegradable and is classified as persistent. Its log Kow suggests a moderate potential for bioaccumulation, though this requires further study.
- **Ecotoxicity:** While specific data for the acid is lacking, its parent anhydride is classified as very toxic to aquatic life with long-lasting effects.
- **Mammalian Toxicity:** The primary target organ is the kidney, where TCPAA causes dose-dependent tubular necrosis, particularly in rats. It is not genotoxic but is an immune-sensitizer, capable of causing allergic asthma.

For researchers and drug development professionals, TCPAA serves as an important case study. Its toxicological profile highlights the need to consider species-specific differences in renal toxicity and the potential for non-genotoxic, target-organ-specific effects. The significant data gaps in its ecotoxicological profile underscore the need for further research to fully characterize the environmental risk posed by this persistent chemical.

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